

# 1-Ethoxy-3-fluorobenzene CAS number and properties

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## Compound of Interest

Compound Name: **1-Ethoxy-3-fluorobenzene**

Cat. No.: **B1330356**

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An In-depth Technical Guide to **1-Ethoxy-3-fluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Ethoxy-3-fluorobenzene** (CAS Number: 458-03-7), a key intermediate in the synthesis of pharmaceuticals and advanced materials. Its unique molecular structure, featuring both an ethoxy group and a fluorine atom, makes it a valuable building block in medicinal chemistry for enhancing biological activity and metabolic stability.[\[1\]](#)

## Core Properties and Identification

**1-Ethoxy-3-fluorobenzene**, also known as 3-fluorophenetole, is an aromatic ether. The presence of the fluorine atom significantly influences the molecule's electronic properties, which can be leveraged in the design of novel compounds.[\[1\]](#)

Table 1: Chemical and Physical Properties of **1-Ethoxy-3-fluorobenzene**

Property	Value	Unit	Source
Identifiers			
CAS Number	458-03-7	-	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> FO	-	<a href="#">[1]</a>
Molecular Weight	140.16	g/mol	<a href="#">[1]</a>
InChI Key	UWWCZZMOTBWUA B-UHFFFAOYSA-N	-	<a href="#">[2]</a>
Physical Properties			
Normal Boiling Point	435.79	K	<a href="#">[2]</a>
Enthalpy of Vaporization (Δ <sub>vap</sub> H°)	37.93	kJ/mol	<a href="#">[2]</a>
Enthalpy of Fusion (Δ <sub>fus</sub> H°)	14.40	kJ/mol	<a href="#">[2]</a>
McGowan's			
Characteristic Volume (McVol)	107.460	ml/mol	<a href="#">[2]</a>
Thermochemical Properties			
Standard Liquid			
Enthalpy of Combustion (Δ <sub>c</sub> H°liquid)	-4269.40	kJ/mol	<a href="#">[2]</a>
Enthalpy of Formation at Standard Conditions (Δ <sub>f</sub> H°gas)	-311.72	kJ/mol	<a href="#">[2]</a>
Standard Gibbs Free Energy of Formation (Δ <sub>f</sub> G°)			
	-180.55	kJ/mol	<a href="#">[2]</a>

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Pharmacokinetic-  
related Properties

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Octanol/Water

Partition Coefficient	2.224	-	<a href="#">[2]</a>
(logP <sub>oct/wat</sub> )			

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Water Solubility	-2.34	mol/l	<a href="#">[2]</a>
(log <sub>10</sub> WS)			

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## Synthesis of 1-Ethoxy-3-fluorobenzene

The primary method for synthesizing **1-Ethoxy-3-fluorobenzene** is through the Williamson ether synthesis. This well-established  $S_N2$  reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, the phenoxide of 3-fluorophenol reacts with an ethylating agent.

## Experimental Protocol: Williamson Ether Synthesis

This protocol outlines the synthesis of **1-Ethoxy-3-fluorobenzene** from 3-fluorophenol and iodoethane.

Materials:

- 3-Fluorophenol
- Potassium Carbonate ( $K_2CO_3$ ), anhydrous
- Iodoethane ( $CH_3CH_2I$ )
- Acetone, anhydrous
- Hydrochloric Acid (HCl), 1 M solution
- Ethyl acetate
- Brine (saturated  $NaCl$  solution)
- Anhydrous Magnesium Sulfate ( $MgSO_4$ ) or Sodium Sulfate ( $Na_2SO_4$ )

- Deionized water

**Equipment:**

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

**Procedure:**

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 3-fluorophenol (1.0 eq) and anhydrous potassium carbonate (2.5 eq).
- Solvent Addition: Add anhydrous acetone to the flask to create a stirrable suspension.
- Addition of Ethylating Agent: Add iodoethane (1.5 eq) to the mixture.
- Reaction: Heat the reaction mixture to reflux (approximately 56°C for acetone) and maintain stirring for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up - Solvent Removal: After the reaction is complete, allow the mixture to cool to room temperature. Remove the acetone using a rotary evaporator.
- Work-up - Extraction: To the resulting residue, add deionized water. Extract the aqueous mixture with ethyl acetate (3 x volume of the aqueous layer).

- Work-up - Washing: Combine the organic layers and wash sequentially with 1 M HCl, deionized water, and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude **1-Ethoxy-3-fluorobenzene** can be purified by vacuum distillation to yield a colorless liquid.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the Williamson ether synthesis of **1-Ethoxy-3-fluorobenzene**.

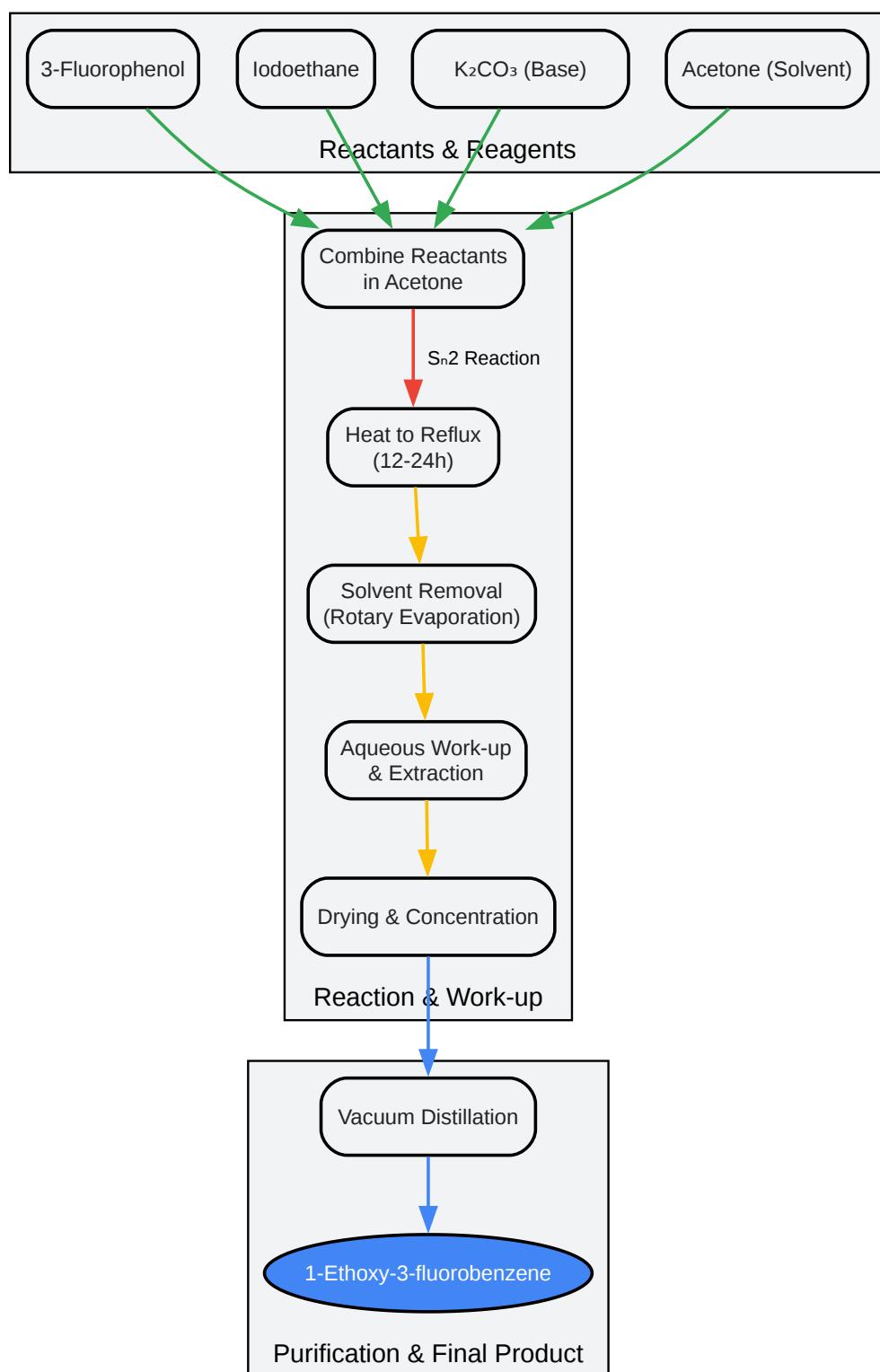


Figure 1: Williamson Ether Synthesis Workflow

[Click to download full resolution via product page](#)Caption: Williamson Ether Synthesis Workflow for **1-Ethoxy-3-fluorobenzene**.

## Safety and Handling

A comprehensive GHS classification for **1-Ethoxy-3-fluorobenzene** is not readily available. However, based on the safety data for similar aromatic ethers and fluorinated compounds, the following precautions are recommended. It should be handled by trained professionals in a well-ventilated area.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid breathing vapors or mist. Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat and sources of ignition.

## Applications in Research and Development

**1-Ethoxy-3-fluorobenzene** is a versatile intermediate with significant applications in several areas of chemical research and development:

- Pharmaceutical Development: It serves as a crucial building block for the synthesis of complex pharmaceutical compounds, particularly those targeting neurological disorders. The incorporation of fluorine can enhance the metabolic stability and bioavailability of drug candidates.[\[1\]](#)
- Agrochemicals: This compound is utilized in the creation of advanced pesticides and herbicides, where the fluoro- and ethoxy- groups can contribute to the molecule's efficacy and environmental profile.[\[1\]](#)
- Material Science: It is used in the formulation of specialty polymers and coatings. The presence of the fluorobenzene moiety can enhance properties such as chemical resistance and thermal stability.[\[1\]](#)

As a key intermediate, **1-Ethoxy-3-fluorobenzene** enables the development of novel fluorinated compounds, which are of increasing importance in medicinal chemistry.[\[1\]](#)

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## References

- 1. echemi.com [echemi.com]
- 2. Benzene, 1-ethoxy-3-fluoro- (CAS 458-03-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

